

# An In-depth Technical Guide to 3-Azetidinemethanol Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Azetidinemethanol hydrochloride

Cat. No.: B1292702

[Get Quote](#)

This guide provides comprehensive information on the chemical properties, synthesis, and applications of **3-Azetidinemethanol hydrochloride**, a key intermediate in pharmaceutical research and development. The content is tailored for researchers, scientists, and professionals in the field of drug development.

## Core Chemical Data

**3-Azetidinemethanol hydrochloride** is a commercially available organic compound. Its fundamental chemical properties are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	123.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	Azetidin-3-ylmethanol hydrochloride, 3-(Hydroxymethyl)azetidine hydrochloride	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to almost white powder or crystal	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	928038-44-2	<a href="#">[1]</a> <a href="#">[3]</a>

## Synthesis Protocol

The following section details a common experimental procedure for the synthesis of **3-Azetidinemethanol hydrochloride** from its Boc-protected precursor, 1-Boc-Azetidine-3-yl-methanol.

### Debocylation of 1-Boc-3-hydroxymethylazetidine

Objective: To remove the tert-Butoxycarbonyl (Boc) protecting group from 1-Boc-3-hydroxymethylazetidine to yield **3-Azetidinemethanol hydrochloride**.

Materials:

- 1-Boc-3-hydroxymethylazetidine
- Dichloromethane (DCM)
- 4M Hydrogen chloride in dioxane

Procedure:

- Dissolve 1-Boc-3-hydroxymethylazetidine (0.100 g, 0.534 mmol) in dichloromethane (2 mL).  
[3]
- Add a solution of 4M hydrogen chloride in dioxane (1 mL).[3]
- Stir the reaction mixture at room temperature for 20 hours.[3]
- Upon completion of the reaction, concentrate the mixture to obtain the final product, **3-Azetidinemethanol hydrochloride**. [3]

Expected Outcome: The procedure is expected to yield **3-Azetidinemethanol hydrochloride** as a white solid with a high yield (approximately 90.91%).[3]

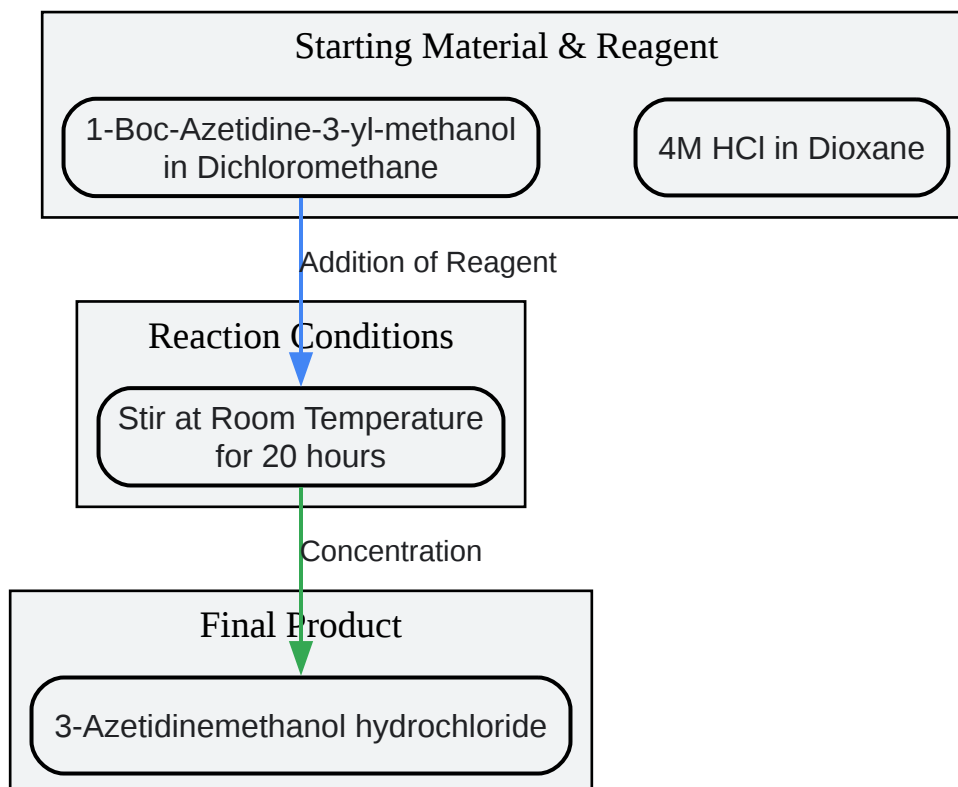
## Applications

**3-Azetidinemethanol hydrochloride** serves as a crucial building block in the synthesis of various pharmaceutical compounds. Notably, it is utilized in the development of inhibitors for

the human rhinovirus (HRV), the primary cause of the common cold.[3]

## Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for the preparation of **3-Azetidinemethanol hydrochloride**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 928038-44-2|Azetidin-3-ylmethanol hydrochloride|BLD Pharm [bldpharm.com]
- 2. azetidin-3-ylmethanol hydrochloride | 928038-44-2 [amp.chemicalbook.com]

- 3. azetidin-3-ylmethanol hydrochloride | 928038-44-2 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Azetidinemethanol Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292702#3-azetidinemethanol-hydrochloride-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)